

In-Depth Technical Guide: Binding Affinity of CZC-8004 to Tyrosine Kinases

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Compound of Interest

Compound Name: CZC-8004

Cat. No.: B023758

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Executive Summary

CZC-8004 is a pan-kinase inhibitor known to bind a range of tyrosine kinases. Its characterization as a broad-spectrum inhibitor makes it a valuable tool in chemical proteomics, particularly in the enrichment of kinases for further study. This guide provides a comprehensive overview of the known binding affinities of **CZC-8004**, detailed experimental protocols for its use, and an analysis of its impact on relevant signaling pathways.

Quantitative Binding Affinity

CZC-8004 demonstrates inhibitory activity against multiple tyrosine kinases. However, a comprehensive public kinase selectivity profile is not currently available. The known half-maximal inhibitory concentration (IC₅₀) values are summarized below.

Target Kinase	Mutant Status	IC ₅₀ (nM)
EGFR	Wild-Type	650
VEGFR2	V916M	437

Note: The IC₅₀ values indicate the concentration of **CZC-8004** required to inhibit 50% of the kinase activity in vitro. A lower value signifies greater potency.

Mechanism of Action

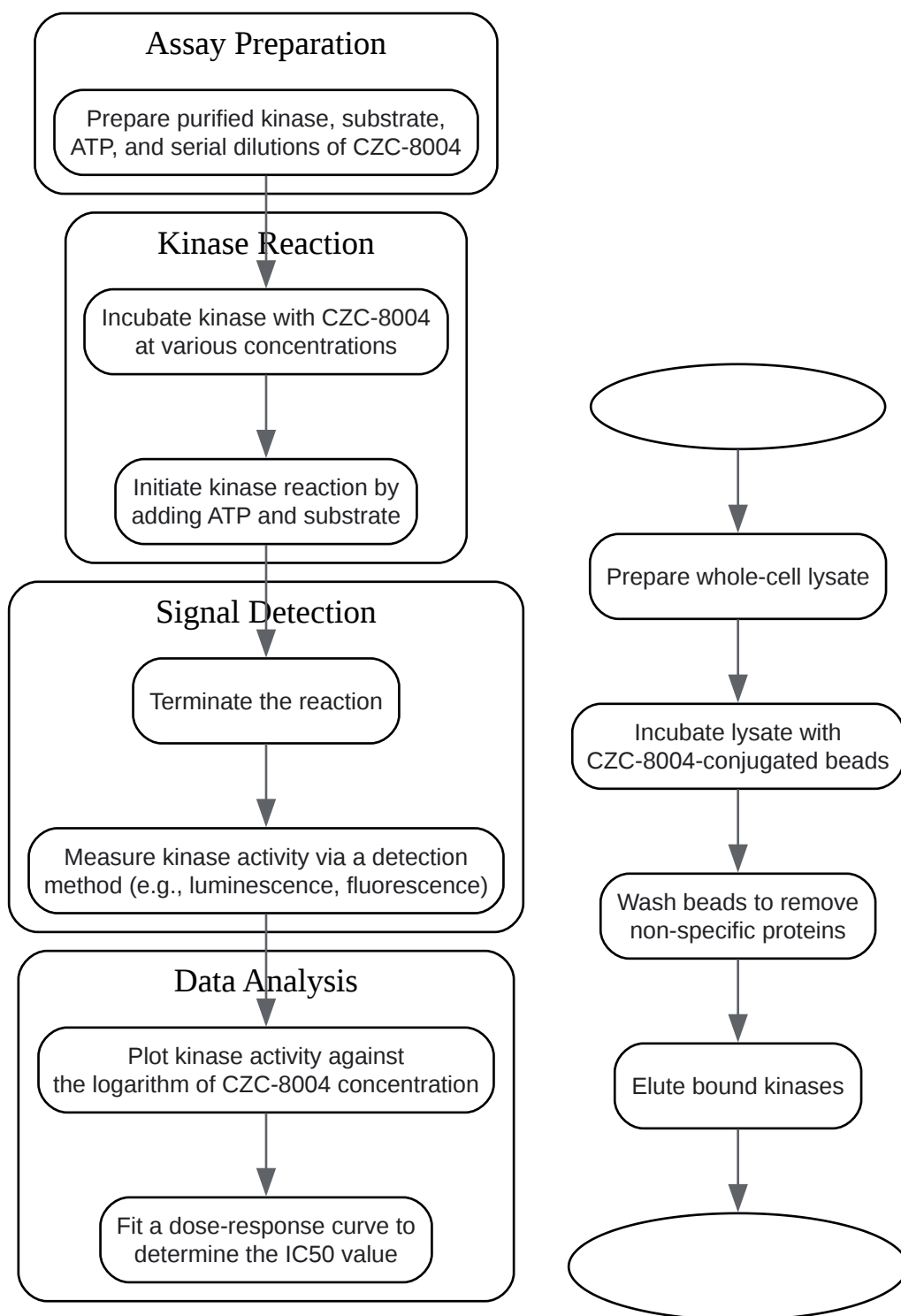
As a pan-kinase inhibitor, **CZC-8004** is presumed to act as an ATP-competitive inhibitor, a common mechanism for this class of compounds. It likely binds to the highly conserved ATP-binding pocket of the kinase domain, preventing the transfer of a phosphate group to substrate proteins. This inhibition of phosphorylation blocks the downstream signaling cascades that are often dysregulated in diseases such as cancer.

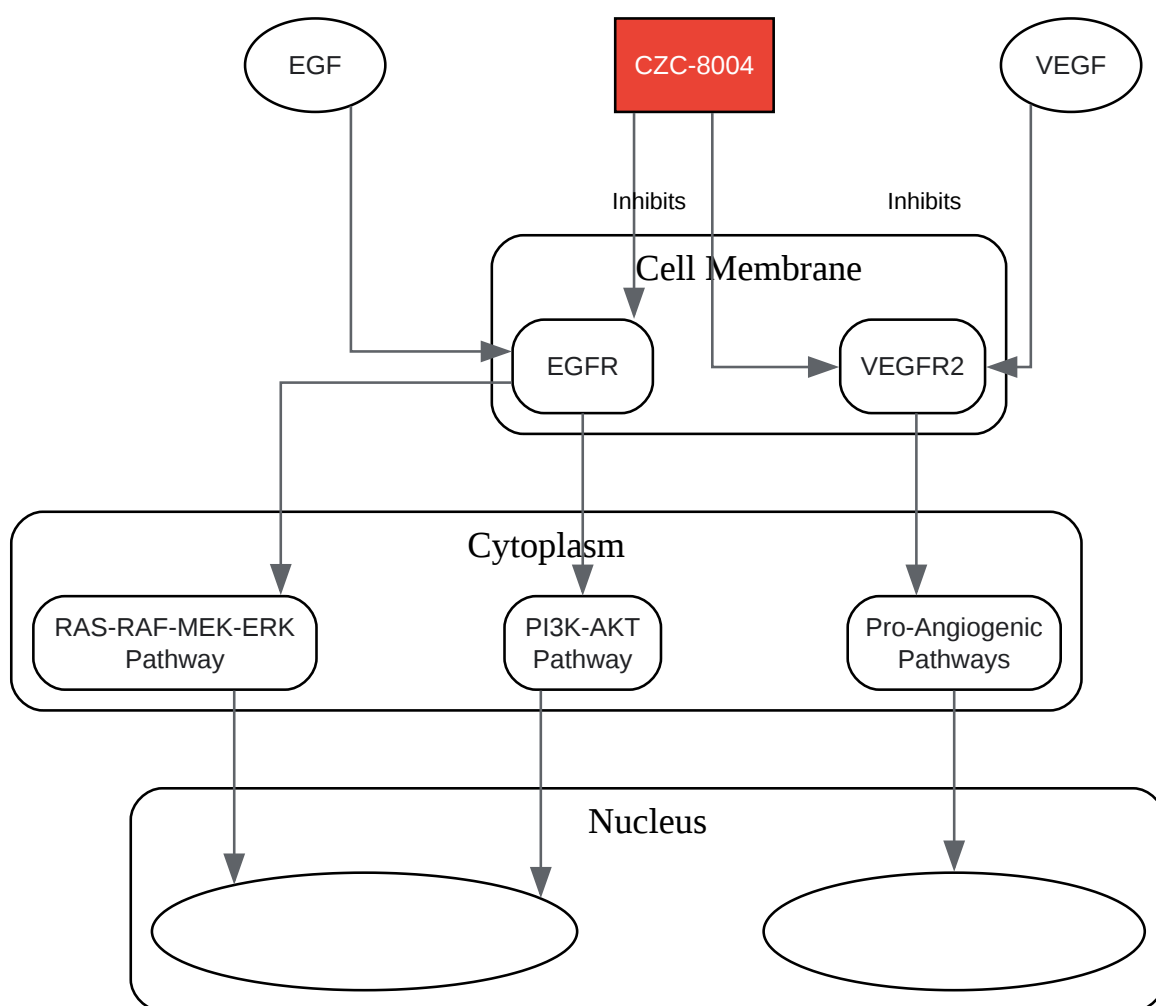
Experimental Protocols

The following protocols outline the methodologies used to characterize and utilize **CZC-8004**.

In Vitro Kinase Inhibition Assay

To determine the IC₅₀ values of **CZC-8004** against specific tyrosine kinases, a biochemical in vitro kinase assay is employed. While the exact protocol used for the published data is not available, a general workflow for such an assay is as follows:





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